

physiological concentration of 7 α -Hydroxycholesterol in plasma

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Compound of Interest

Compound Name: 7 α -Hydroxycholesterol

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An In-Depth Technical Guide to the Physiological Concentration of 7 α -Hydroxycholesterol in Plasma

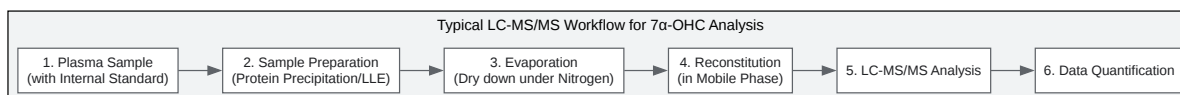
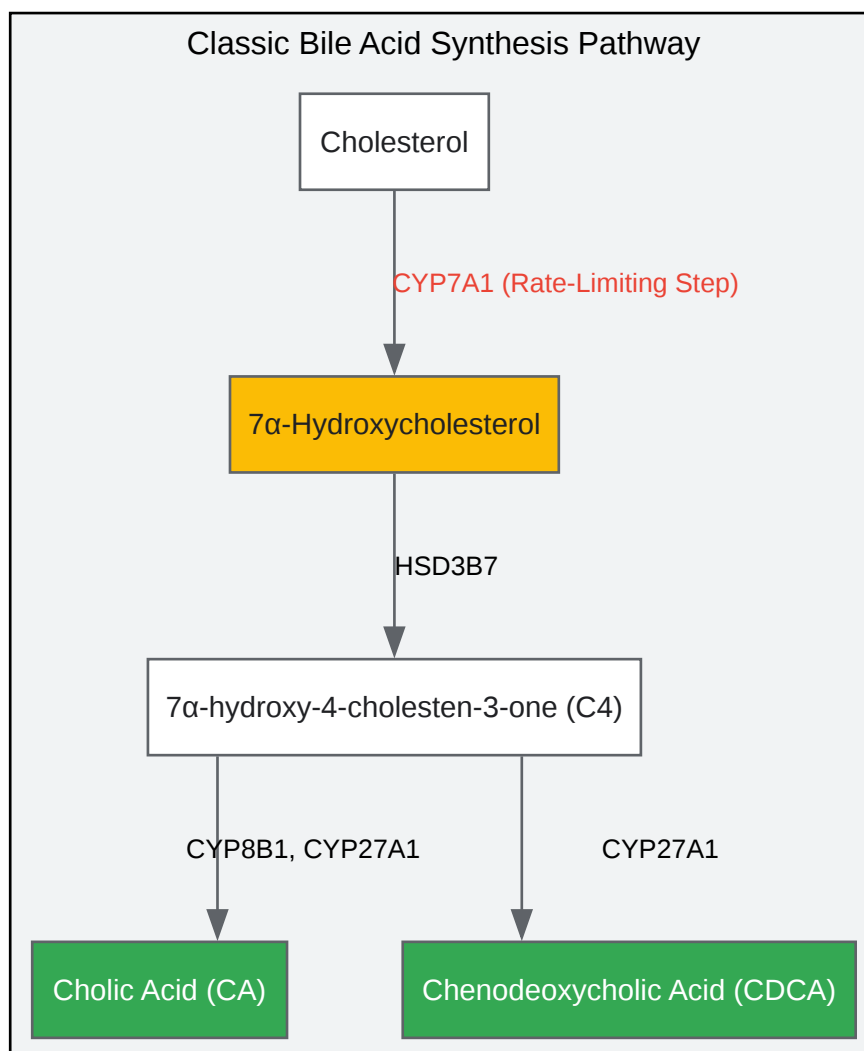
Introduction

7 α -hydroxycholesterol (7 α -OHC) is a critical intermediate oxysterol formed from the enzymatic oxidation of cholesterol.^[1] Its production, catalyzed by the liver-specific microsomal enzyme Cholesterol 7 α -hydroxylase (CYP7A1), is the first and rate-limiting step in the classic (or neutral) pathway of bile acid synthesis.^{[2][3][4][5]} Consequently, the concentration of 7 α -OHC in plasma is considered a valuable surrogate marker for the rate of hepatic bile acid production.^{[6][7]} This technical guide provides a comprehensive overview of the physiological plasma concentrations of 7 α -OHC, the signaling pathways governing its formation, and detailed methodologies for its quantification, tailored for researchers, scientists, and professionals in drug development.

The Role of 7 α -Hydroxycholesterol in Bile Acid Synthesis

The conversion of cholesterol to bile acids is a primary route for cholesterol catabolism and elimination. The classic pathway, which is the major pathway for bile acid synthesis in humans, begins with the 7 α -hydroxylation of cholesterol to form 7 α -OHC.^[2] This step is catalyzed by CYP7A1, an enzyme exclusively expressed in the endoplasmic reticulum of hepatocytes.^[2] 7 α -OHC is subsequently converted to 7 α -hydroxy-4-cholesten-3-one (C4), which serves as a

precursor for the two primary bile acids: cholic acid (CA) and chenodeoxycholic acid (CDCA). [2][8] The regulation of CYP7A1 activity is tightly controlled, primarily through a negative feedback mechanism mediated by bile acids returning to the liver via the enterohepatic circulation, which involves the farnesoid X receptor (FXR).[3]



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References

- 1. caymanchem.com [caymanchem.com]
- 2. Up to date on cholesterol 7 alpha-hydroxylase (CYP7A1) in bile acid synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Cholesterol 7 alpha-hydroxylase - Wikipedia [en.wikipedia.org]
- 4. Up to date on cholesterol 7 alpha-hydroxylase (CYP7A1) in bile acid synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. 7 α -Hydroxycholesterol - Wikipedia [en.wikipedia.org]
- 6. Serum concentration of 7 alpha-hydroxycholesterol as an indicator of bile acid synthesis in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Serum concentrations of 7alpha-hydroxy-4-cholesten-3-one reflect bile acid synthesis in humans - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
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